

# An In-depth Technical Guide on 2,4-Dimethyl-4-hydroxymethyl-2-oxazoline

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## Compound of Interest

Compound Name: 2,4-Dimethyl-2-oxazoline-4-methanol

Cat. No.: B1294515

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This technical guide provides a comprehensive overview of the physical properties, synthesis, and potential applications of 2,4-Dimethyl-4-hydroxymethyl-2-oxazoline. The information is intended for researchers, scientists, and professionals in the field of drug development and materials science.

## Core Physical Properties

Quantitative data for the physical properties of 2,4-Dimethyl-4-hydroxymethyl-2-oxazoline are summarized in the table below. It is important to note that experimental data for this specific compound is not readily available in published literature. Therefore, some values are estimated based on structurally similar compounds.

Property	Value	Source
Molecular Formula	$C_7H_{13}NO$	Calculated
Molecular Weight	143.18 g/mol	[1]
CAS Number	Not available	N/A
Appearance	Likely a colorless liquid	Inferred
Boiling Point	Estimated to be > 200 °C	Inferred
Melting Point	Not available	N/A
Density	Not available	N/A
Solubility	Expected to be soluble in water and organic solvents like methanol and chloroform.	[2]

## Synthesis and Experimental Protocols

The synthesis of 2,4-disubstituted-2-oxazolines is well-documented in scientific literature. A general and efficient method involves the dehydrative cyclization of N-(2-hydroxyethyl)amides. Another common approach is the reaction of nitriles with amino alcohols.

### General Synthesis of 2,4-Disubstituted-2-oxazolines from Nitriles and Amino Alcohols

This method is adapted from established procedures for synthesizing similar 2-oxazoline compounds.

Materials:

- Acetonitrile
- 2-Amino-2-methyl-1,3-propanediol
- Cadmium acetate dihydrate (catalyst)

- Anhydrous solvent (e.g., toluene)
- Inert gas (e.g., Argon)

Procedure:

- A reaction flask is charged with 2-amino-2-methyl-1,3-propanediol, acetonitrile, and a catalytic amount of cadmium acetate dihydrate in an anhydrous solvent under an inert atmosphere.
- The reaction mixture is heated to reflux and stirred for several hours.
- The progress of the reaction is monitored by a suitable analytical technique, such as thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, the reaction mixture is cooled to room temperature.
- The solvent is removed under reduced pressure.
- The crude product is then purified using vacuum distillation or column chromatography to yield the desired 2,4-dimethyl-4-hydroxymethyl-2-oxazoline.

## Potential Applications in Biomedical Fields

While specific studies on 2,4-Dimethyl-4-hydroxymethyl-2-oxazoline are limited, the broader class of poly(2-oxazoline)s (POx) has garnered significant attention for biomedical applications. These polymers are considered promising alternatives to poly(ethylene glycol) (PEG) due to their excellent biocompatibility, low immunogenicity, and high stability. The structural similarity of the POx backbone to polypeptides contributes to their "stealth" properties, reducing recognition by the immune system.

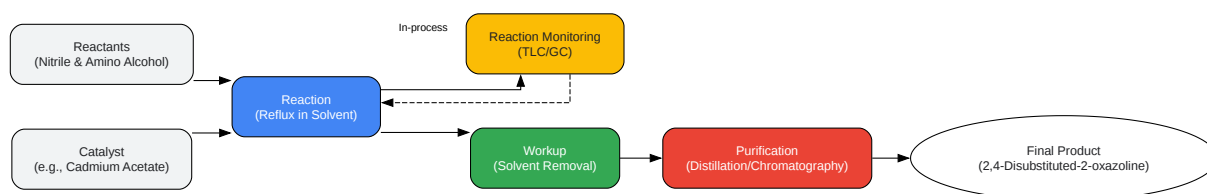
The versatility of 2-oxazoline monomers allows for the synthesis of polymers with tunable properties. This makes them suitable for a range of applications, including:

- **Drug Delivery:** As building blocks for amphiphilic block copolymers that can self-assemble into micelles for encapsulating hydrophobic drugs.[2]

- Gene Delivery: In the formation of polymer-DNA complexes (polyplexes) for therapeutic applications.
- Biomaterials: For the development of hydrogels and coatings for medical devices.

## Experimental Workflow Diagram

The following diagram illustrates a typical experimental workflow for the synthesis and purification of a 2,4-disubstituted-2-oxazoline.



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General synthesis workflow for 2,4-disubstituted-2-oxazolines.

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## References

- 1. 2-Methyl-4-ethyl-4-hydroxymethyl-2-oxazoline | C<sub>7</sub>H<sub>13</sub>NO<sub>2</sub> | CID 519658 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]

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